

3-(Diethylamino)-2,2-dimethylpropan-1-ol boiling point and density

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An In-Depth Technical Guide to **3-(Diethylamino)-2,2-dimethylpropan-1-ol**: Physicochemical Properties and Synthesis

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physicochemical properties of **3-(Diethylamino)-2,2-dimethylpropan-1-ol**, a versatile chemical intermediate. This document includes its boiling point and density, detailed experimental protocols for determining these properties, and a schematic of its synthesis pathway.

Physicochemical Data

The boiling point and density of **3-(Diethylamino)-2,2-dimethylpropan-1-ol** are critical parameters for its application in research and manufacturing. The following table summarizes these properties.

Property	Value
Boiling Point	226.6 °C to 227 °C[1][2][3][4][5]
Density	0.875 g/mL (or g/cm³)[2][3][5]

Experimental Protocols



Accurate determination of boiling point and density is fundamental in chemical characterization. Below are detailed, generalized methodologies for these measurements.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[4] A common and effective method for its determination involves the use of a Thiele tube or a similar heating apparatus.[2]

Apparatus and Materials:

- Thiele tube or oil bath
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube, sealed at one end
- Heat-stable liquid (e.g., paraffin oil)
- Sample of 3-(Diethylamino)-2,2-dimethylpropan-1-ol
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
- The test tube assembly is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- This setup is then immersed in the Thiele tube containing the heat-stable liquid.
- The apparatus is heated gently. Initially, a stream of bubbles will emerge from the capillary tube as the trapped air expands.



- Heating is continued until a rapid and continuous stream of bubbles is observed, indicating the liquid has reached its boiling point.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[2]

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is an intrinsic property of a substance, defined as its mass per unit volume.[5]

Apparatus and Materials:

- Pycnometer or a graduated cylinder
- Analytical balance
- Thermometer
- Sample of 3-(Diethylamino)-2,2-dimethylpropan-1-ol

Procedure:

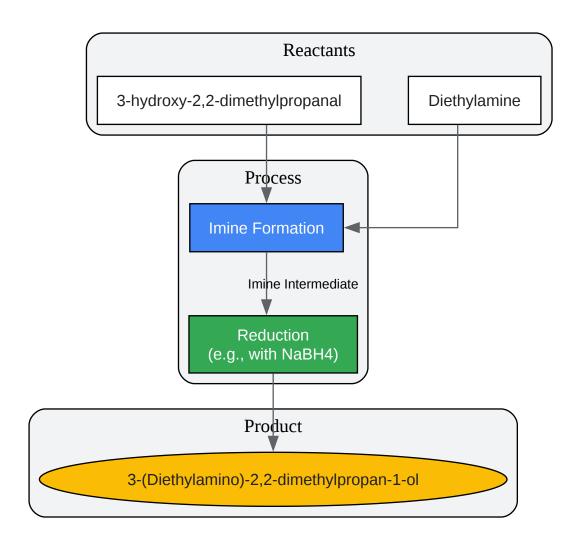
- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- A known volume of the liquid sample is carefully added to the pycnometer or graduated cylinder. The volume is read from the meniscus.
- The mass of the container with the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.



 It is crucial to record the temperature at which the measurement is taken, as density is temperature-dependent.[5]

Synthesis Pathway: Reductive Amination

3-(Diethylamino)-2,2-dimethylpropan-1-ol can be synthesized via reductive amination. This process involves the reaction of an aldehyde (3-hydroxy-2,2-dimethylpropanal) with an amine (diethylamine) to form an imine intermediate, which is subsequently reduced to the final amine product.



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Caption: Synthesis of **3-(Diethylamino)-2,2-dimethylpropan-1-ol** via Reductive Amination.



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